

Role of (Z)-8-Dodecenyl acetate in insect chemical ecology

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Compound of Interest

Compound Name: (Z)-8-Dodecenyl acetate

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An In-depth Technical Guide on the Role of **(Z)-8-Dodecenyl Acetate** in Insect Chemical Ecology

Executive Summary

(Z)-8-Dodecenyl acetate (Z8-12:Ac) is a long-chain acetate ester that functions as a critical semiochemical in the chemical ecology of numerous insect species, primarily within the order Lepidoptera.[1] It is best known as the major sex pheromone component for several economically significant agricultural pests, including the Oriental Fruit Moth (*Grapholita molesta*) and the Plum Fruit Moth (*Cydia funebrana*).[2][3][4] This molecule is released by female moths to attract conspecific males for mating, playing a pivotal role in reproductive success and pre-mating isolation.[2] The high specificity and potency of Z8-12:Ac have led to its widespread synthesis and application in Integrated Pest Management (IPM) programs for monitoring and controlling pest populations through techniques like mating disruption and mass trapping.[1][2] This guide provides a comprehensive overview of the chemical ecology of **(Z)-8-dodecenyl acetate**, detailing its role as a pheromone, its biosynthesis and perception, and the experimental protocols used to elucidate its function.

Role as a Sex Pheromone

(Z)-8-Dodecenyl acetate is the primary sex pheromone component for a variety of moths, most notably the Oriental Fruit Moth, *Grapholita molesta*. [5][6] However, the biological activity is rarely elicited by this single compound. Instead, it is part of a multi-component blend that ensures species-specific communication. The precise ratio of Z8-12:Ac to other minor

components, such as its geometric isomer (E)-8-dodecenyl acetate (E8-12:Ac), the corresponding alcohol (Z)-8-dodecenol (Z8-12:OH), and dodecanol (12:OH), is crucial for optimizing male attraction.^{[5][6][7]} Deviations from the natural blend ratio can lead to reduced attraction or even inhibition, forming a basis for reproductive isolation between closely related species.^[8]

For *G. molesta*, females release a pheromone blend where Z8-12:Ac is the most abundant compound.^{[7][9]} Field studies have consistently shown that specific ratios of these components are necessary for maximal male capture. For instance, traps baited with a blend containing approximately 5.4% of the E-isomer relative to the Z-isomer caught significantly more males than other tested ratios.^[7] The presence of Z8-12:OH has also been shown to be essential for inducing the full sequence of male mating behaviors.^{[7][10]}

Data Presentation: Pheromone Blend Composition

The quantitative composition of the *Grapholita molesta* sex pheromone blend has been analyzed in several studies. The typical ratios of the key components are summarized below.

Component	Chemical Name	Typical Ratio (Relative to Z8-12:Ac)	References
Z8-12:Ac	(Z)-8-Dodecenyl acetate	100	^{[7],[5],[6]}
E8-12:Ac	(E)-8-Dodecenyl acetate	4.2 - 7.2	^{[7],[5]}
Z8-12:OH	(Z)-8-Dodecen-1-ol	1.1 - 30	^{[7],[5],[10]}
12:OH	Dodecanol	5.4 - 20	^{[5],[6]}

Table 1: Reported sex pheromone blend composition of female Oriental Fruit Moth (*Grapholita molesta*). Ratios are normalized to the major component, Z8-12:Ac.

Behavioral and Electrophysiological Responses

The male moth's response to the female-emitted pheromone plume is a complex, multi-step behavioral sequence. Upon detection of the correct blend, males exhibit activation, take flight, and navigate upwind towards the pheromone source (anemotaxis). The full behavioral cascade, including landing at the source and attempting copulation, is typically only elicited by the complete, species-specific blend of components.[\[10\]](#)

Wind tunnel and field trapping experiments are standard methods for quantifying these behavioral responses. Studies on *G. molesta* show that while Z8-12:Ac alone can elicit upwind flight, the presence of minor components, particularly Z8-12:OH and the correct ratio of E8-12:Ac, is required to achieve a high percentage of males reaching the source and completing the mating sequence.[\[10\]](#)[\[11\]](#)

Data Presentation: Field Trapping and Wind Tunnel Assays

The critical importance of the isomeric ratio in eliciting a behavioral response is demonstrated in field trapping experiments.

(Z)-8-Dodecenyl Acetate (%)	(E)-8-Dodecenyl Acetate (%)	Mean Trap Catch	Reference
100	0	Low	[11]
94.6	5.4	High	[7] , [11]
89.6	10.4	Moderate to High	[11]
69.6	30.4	Low	[11]
0	100	Very Low / Insignificant	[11]

Table 2: Summary of male *Grapholita molesta* field trap captures in response to varying ratios of (Z)- and (E)-8-dodecenyl acetate.

Wind tunnel bioassays allow for a more detailed analysis of the behavioral steps.

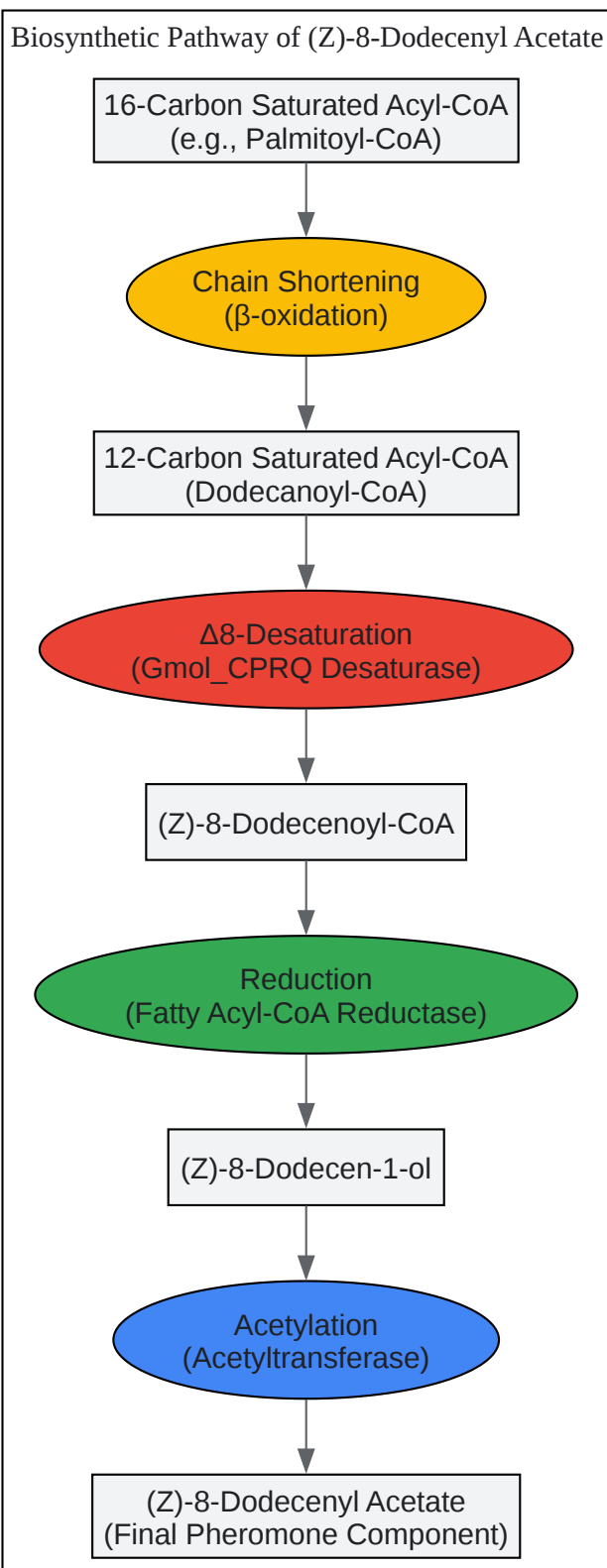
Pheromone Blend	% Males Taking Flight	% Males Flying Upwind	% Males Reaching Source	Reference
Z8-12:Ac alone	High	High	Moderate	[11]
Z8/E8-12:Ac (94:6)	High	High	High	[11]
Z8-12:Ac + Z8-12:OH	High	High	High	[11]

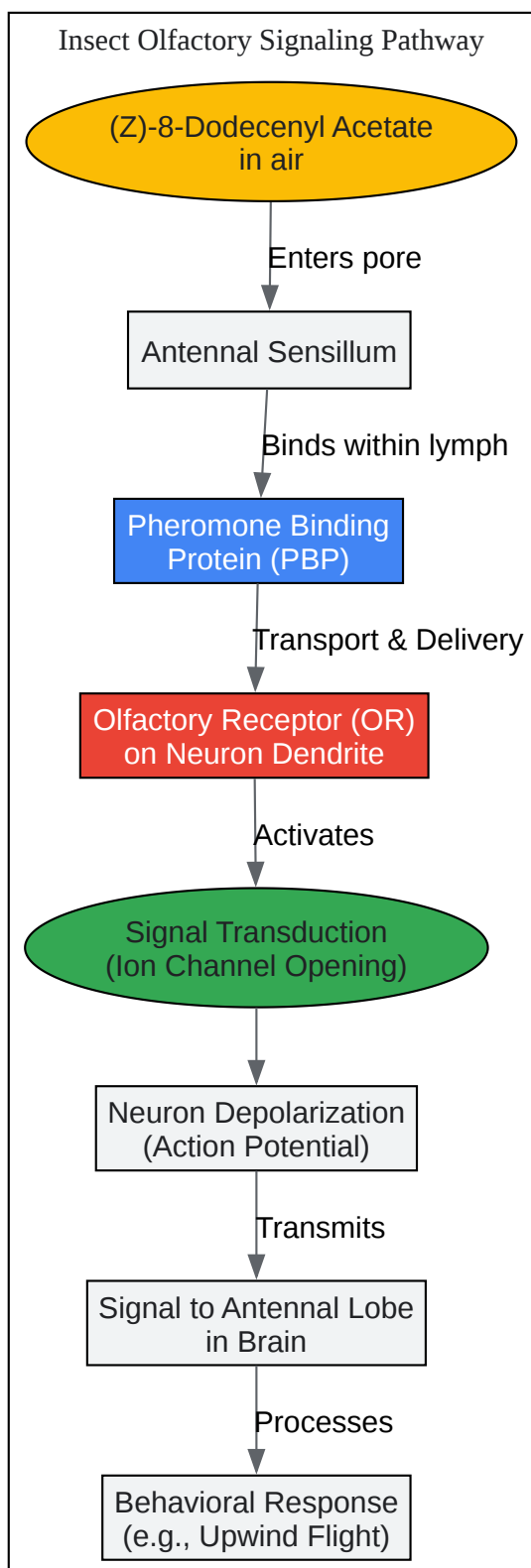
Table 3: Behavioral responses of male *Grapholita molesta* to different pheromone components in a wind tunnel bioassay.

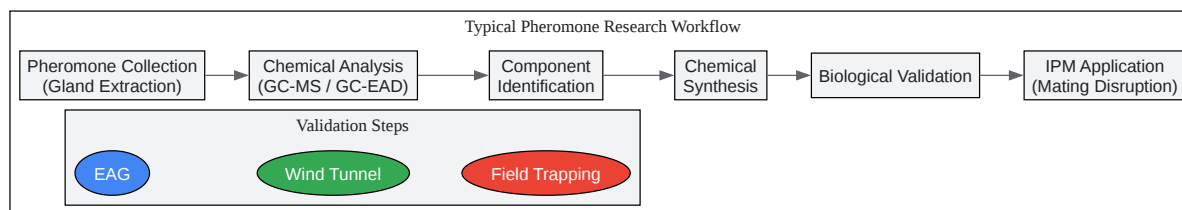
Biosynthesis and Olfactory Perception

Pheromone Biosynthesis

The biosynthesis of **(Z)-8-dodecenyl acetate** in moths like *G. molesta* originates from common fatty acid metabolism. The pathway involves a series of enzymatic steps including desaturation, chain-shortening, reduction, and acetylation. In *G. molesta*, in vivo labeling experiments suggest the involvement of an uncommon $\Delta 8$ fatty acyl desaturase to introduce the double bond at the 8th position.[\[12\]](#) This is followed by reduction of the fatty acyl-CoA precursor to an alcohol and subsequent acetylation by an acetyltransferase to produce the final acetate pheromone component.[\[9\]](#)[\[13\]](#)







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